

Application of Neral in Antimicrobial Research

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Compound of Interest

Compound Name: *Neral*

Cat. No.: *B7780846*

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Introduction

Neral, the cis-isomer of citral, is a monoterpene aldehyde found in the essential oils of various plants, including lemongrass, lemon myrtle, and litsea cubeba.[1] While often studied as a component of citral in conjunction with its trans-isomer, geranial, **neral** itself exhibits notable antimicrobial properties.[2] This document provides a comprehensive overview of the application of **neral** in antimicrobial research, including its mechanism of action, quantitative efficacy data, and detailed protocols for in vitro evaluation.

Neral's antimicrobial activity extends to a range of pathogenic bacteria and fungi, making it a compound of interest for the development of new antimicrobial agents, particularly in an era of growing antibiotic resistance. Its primary mechanism of action is believed to involve the disruption of microbial cell membranes, leading to increased permeability and subsequent cell death.[1][3]

Data Presentation

The antimicrobial efficacy of **neral** is often evaluated in the context of citral. The following tables summarize the Minimum Inhibitory Concentration (MIC) values of citral against various bacterial and fungal strains. It is important to note that citral is a mixture of **neral** and geranial, and the specific contribution of **neral** to the observed activity can be influenced by synergistic effects between the two isomers.[2]

Table 1: Minimum Inhibitory Concentration (MIC) of Citral against Pathogenic Bacteria

Microorganism	Strain	MIC (mg/mL)	Reference
Cronobacter sakazakii	ATCC 29544	0.27 - 0.54	[1]
Escherichia coli	O157:H7	-	[1]
Salmonella Typhimurium	-	-	[1]
Listeria monocytogenes	-	-	[1]
Staphylococcus aureus	-	-	[1]
Yersinia enterocolitica	ATCC 23715	0.2	[4]

Table 2: Minimum Inhibitory Concentration (MIC) of Citral against Pathogenic Fungi

Microorganism	Strain	MIC (µg/mL)	Reference
Aspergillus flavus	-	-	[2]
Candida albicans	-	-	[2]
Trichophyton rubrum	-	-	[2]

Mechanism of Action

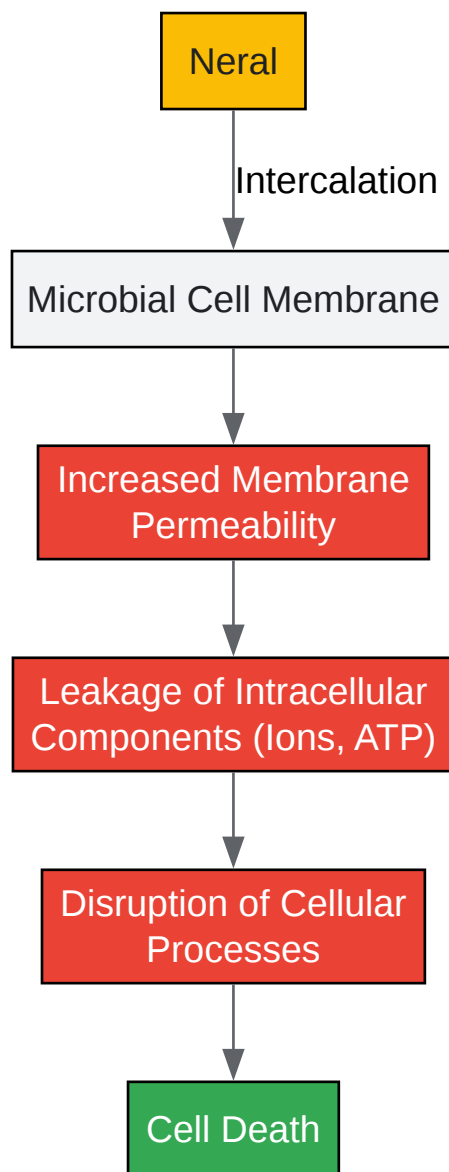
The primary antimicrobial mechanism of **neral**, as a component of citral, is the disruption of the microbial cell membrane's integrity and function. This leads to a cascade of events culminating in cell death.

- **Membrane Permeabilization:** **Neral**'s lipophilic nature allows it to intercalate into the lipid bilayer of the microbial cell membrane. This disrupts the membrane's structure and increases its permeability.[3]
- **Loss of Cellular Components:** The compromised membrane integrity results in the leakage of essential intracellular components, such as ions, ATP, and genetic material.[1]

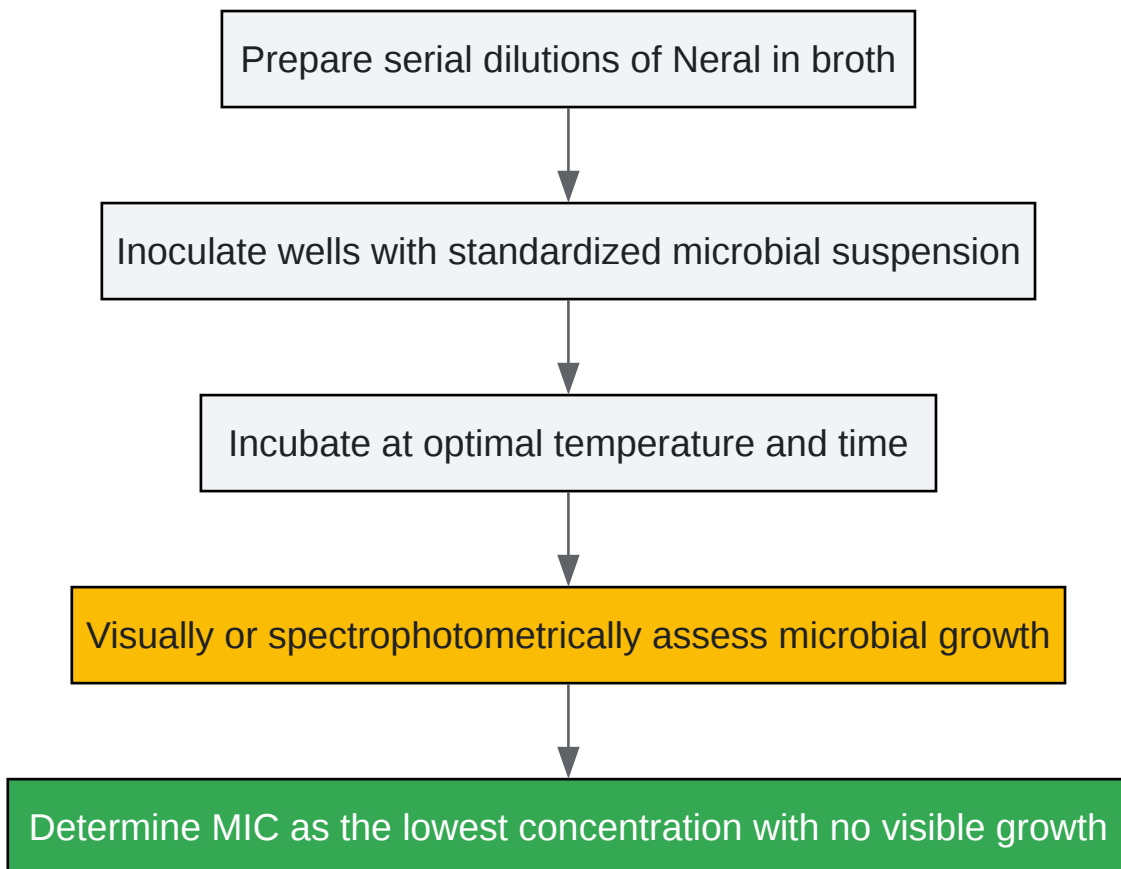
- **Disruption of Cellular Processes:** The loss of the proton motive force across the damaged membrane and the depletion of ATP disrupt critical cellular processes, including energy production and transport of nutrients.

While the direct interaction with the cell membrane is considered the main mechanism, other potential targets, such as specific microbial enzymes, may also be affected, though this area requires further investigation.[5][6]

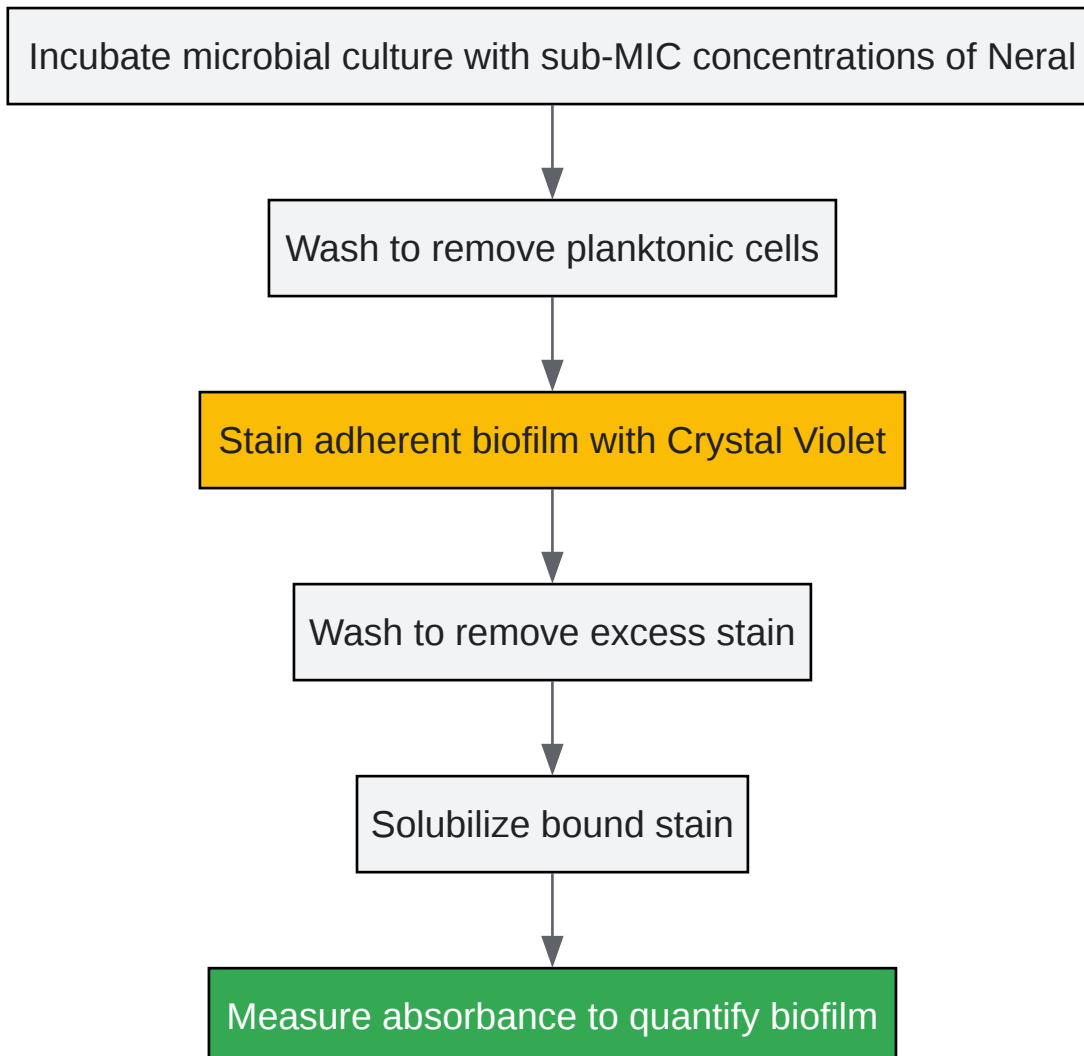
Proposed Antimicrobial Mechanism of Neral



Workflow for MIC Determination



Workflow for Anti-Biofilm Assay



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